

# Synthesis of 4-Hydroxy-2-nitrobenzoic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 4-Hydroxy-2-nitrobenzoic acid

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This technical guide provides a comprehensive overview of the chemical synthesis of **4-hydroxy-2-nitrobenzoic acid**, a valuable building block in medicinal chemistry and materials science. The document outlines the detailed reaction mechanism, provides a step-by-step experimental protocol, and presents quantitative data in a structured format.

## Core Synthesis Pathway: Diazotization of 4-Amino-2-nitrobenzoic Acid

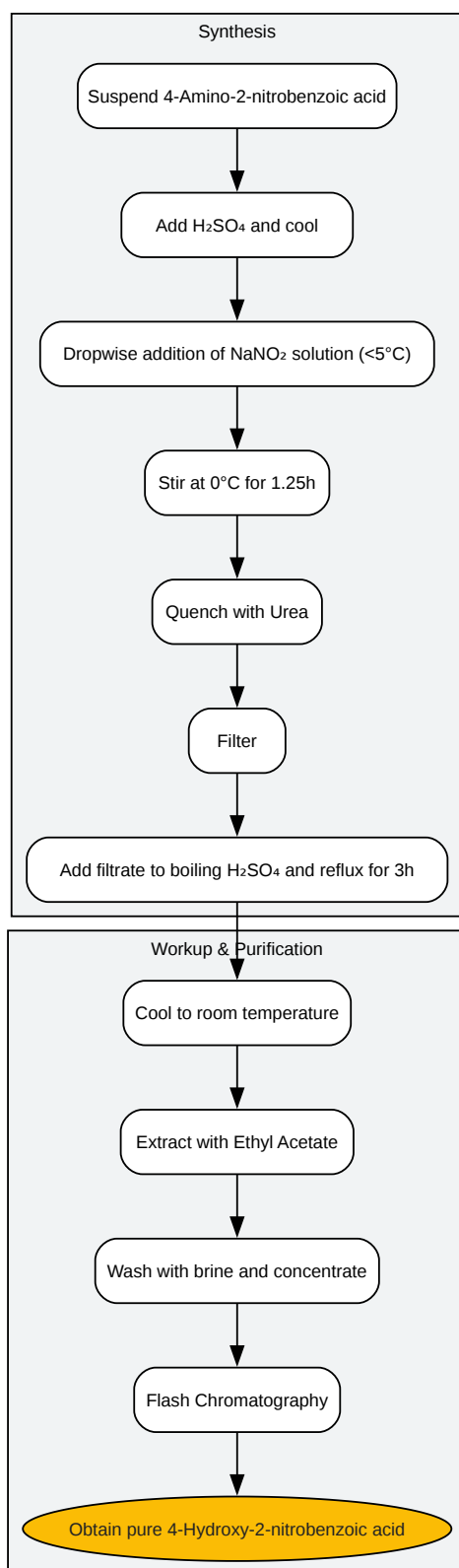
The primary and most effective route for the synthesis of **4-hydroxy-2-nitrobenzoic acid** is through the diazotization of 4-amino-2-nitrobenzoic acid, followed by hydrolysis of the resulting diazonium salt. This method avoids the direct nitration of 4-hydroxybenzoic acid, which preferentially yields the 3-nitro isomer.

## Reaction Mechanism

The synthesis proceeds in two main stages:

- Diazotization:** 4-Amino-2-nitrobenzoic acid is treated with nitrous acid (generated in situ from sodium nitrite and a strong acid, typically sulfuric acid) at low temperatures. This converts the primary amino group into a diazonium salt. The mechanism involves the formation of a nitrosonium ion ( $\text{NO}^+$ ) which acts as the electrophile.<sup>[1][2]</sup>

- Hydrolysis: The diazonium salt solution is then heated. The diazonium group is an excellent leaving group (as  $N_2$  gas) and is replaced by a hydroxyl group from the water, yielding the final product, **4-hydroxy-2-nitrobenzoic acid**.<sup>[3]</sup>



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